

# Comprehensive Analysis of Furametpyr Residues in Rice: Application Notes and Protocols

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## Compound Focus: Furametpyr

CAS No.: 123572-88-3

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## Introduction

**Furametpyr** is a chiral fungicide widely used to control sheath blight in rice crops [1]. As a chiral molecule, the technical material is a racemate, comprising equimolar amounts of its (R)- and (S)- enantiomers [1]. Traditional achiral analysis treats these enantiomers as a single compound, potentially providing incomplete information about environmental fate, biological activity, and residue dissipation [2]. Effective monitoring requires robust analytical methods to ensure compliance with food safety regulations. This document provides detailed protocols for the enantioselective determination of **furametpyr** and multi-residue analysis in rice matrices.

## Analytical Techniques and Methodologies

### Enantioseparation and Determination of Furametpyr Enantiomers

For precise enantioselective analysis of **furametpyr** in rice, soil, and water samples, high-performance liquid chromatography (HPLC) with a chiral stationary phase provides excellent resolution [2].

#### Experimental Protocol:

- **Apparatus:** HPLC system with UV detection
- **Chromatographic Column:** Chiralpak AD-H column
- **Mobile Phase:** n-hexane/ethanol (90:10, v/v)
- **Flow Rate:** 0.8 mL/min
- **Detection Wavelength:** 220 nm
- **Column Temperature:** Ambient (effects of temperature variation should be evaluated)
- **Injection Volume:** Typically 10-20  $\mu$ L
- **Sample Preparation:** Rice samples should be homogenized and extracted with appropriate solvent (e.g., acetonitrile), followed by clean-up using dispersive solid-phase extraction (d-SPE) with primary-secondary amine (PSA) and graphitized carbon black (GCB) [3] [4]

Under these conditions, the resolution between (+)-**furametpyr** (first eluted) and (-)-**furametpyr** (second eluted) reaches 8.85, indicating excellent separation [2].

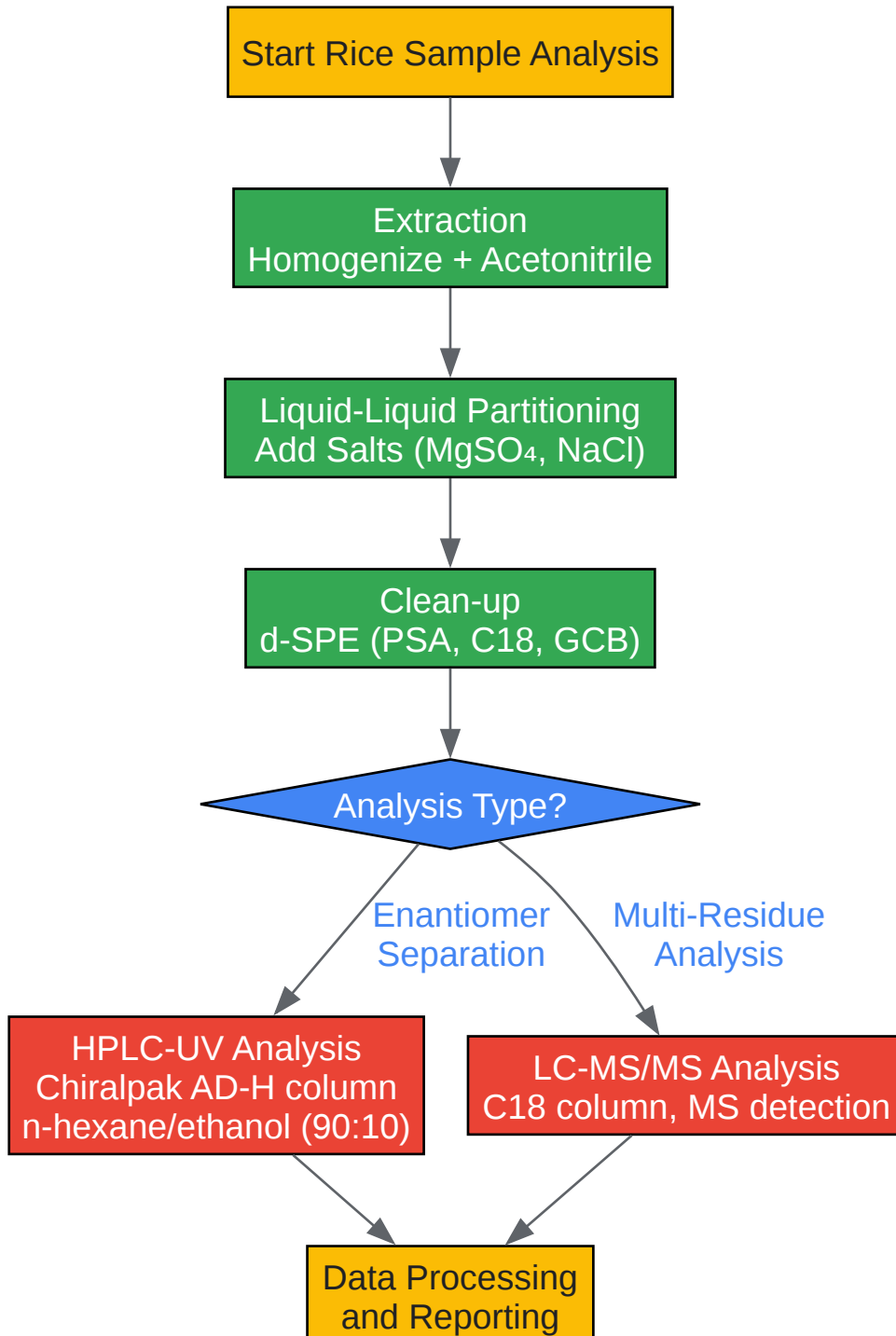
## Multi-Residue Analysis Using LC-MS/MS

For laboratories monitoring multiple pesticide residues simultaneously, a QuEChERS-based approach coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS) provides an efficient solution [3] [4].

#### Experimental Protocol:

- **Extraction:** Weigh 10.0 g of homogenized rice sample into a 50 mL centrifuge tube. Add 10 mL of acetonitrile and shake vigorously for 1 minute. Add a salt mixture (typically containing  $\text{MgSO}_4$  and  $\text{NaCl}$ ) and shake again vigorously to induce phase separation. Centrifuge to separate layers [3] [5]
- **Clean-up:** Transfer supernatant to a d-SPE tube containing PSA, C18, and  $\text{MgSO}_4$  (for fatty samples) or multi-walled carbon nanotubes (MWCNTs) for improved purification [4]. Shake and centrifuge.
- **Analysis:** Analyze the purified extract by LC-MS/MS
- **LC Conditions:**
  - **Column:** C18 column (e.g., 100  $\times$  2.1 mm, 2  $\mu$ m)
  - **Mobile Phase:** (A) 5 mmol/L ammonium acetate in water; (B) 5 mmol/L ammonium acetate in methanol [6]

- **Gradient:** 5% B to 95% B over 10 min, hold 3 min, to 100% B at 13.01 min, hold 5 min, re-equilibrate
- **Flow Rate:** 0.3 mL/min [6]
- **Column Temperature:** 40°C [6]
- **MS Conditions:**
  - **Ionization Mode:** ESI+ for **furametpyr**, pyraclostrobin [3]
  - **Acquisition Mode:** Multiple Reaction Monitoring (MRM)



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Figure 1: Analytical workflow for **furametpyr** determination in rice samples, showing the main procedural steps and decision points for method selection.

## Method Validation Parameters

Comprehensive validation data demonstrates the reliability and robustness of the described analytical methods for determining **furametpyr** residues in rice samples.

Table 1: Method validation parameters for **furametpyr** analysis in rice

Validation Parameter	Enantioseparation Method (HPLC-UV)	Multi-Residue Method (LC-MS/MS)
Linearity	Not specified in sources	$R^2 \geq 0.990$ [3]
LOD (Rice)	0.07 mg/kg [2]	< 3.0 $\mu\text{g}/\text{kg}$ for multi-residue [3]
LOQ (Rice)	0.23 mg/kg [2]	$\leq 9 \mu\text{g}/\text{kg}$ for multi-residue [3]
Accuracy (Recovery)	73.1-101.8% [2]	70.0-108% [3]
Precision (RSD)	< 14.0% [2]	< 20.9% [3]
Matrix Effects	Not specified	Should be evaluated [6]

Table 2: Physicochemical properties of **furametpyr** relevant to method development

Property	Value	Reference
Molecular Formula	$\text{C}_{17}\text{H}_{20}\text{ClN}_3\text{O}_2$	[1]
Molecular Weight	333.81 g/mol	[1]

Property	Value	Reference
Water Solubility (pH 7)	255 mg/L	[1]
Log P	2.36	[1]
Vapour Pressure	0.000112 mPa at 20°C	[1]
Melting Point	150°C	[1]

## Discussion and Analytical Considerations

### Matrix Effects and Clean-up Optimization

Rice presents a complex matrix containing high amounts of starch and other potentially interfering compounds [6]. Effective clean-up is essential for reliable determination, particularly at low concentrations. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach has been widely adopted for pesticide residue analysis in various matrices, including cereals [4] [5]. Recent advancements incorporate emerging adsorbents like multi-walled carbon nanotubes (MWCNTs), which offer advantages such as large surface area, excellent adsorption properties, and chemical stability [4]. These effectively adsorb matrix impurities including pigments, phenols, sterols, and organic acids while remaining easy to prepare and cost-efficient [4].

### Detection Techniques Comparison

The choice between HPLC-UV and LC-MS/MS depends on analytical requirements. HPLC-UV with chiral separation is ideal for enantioselective studies, while LC-MS/MS provides superior sensitivity and selectivity for multi-residue monitoring at trace levels [2] [3]. High-resolution mass spectrometry (HR-MS) techniques, such as liquid chromatography–quadrupole time-of-flight mass spectrometry (LC–QTOF-MS), offer additional advantages for quantitative and confirmatory analysis, including the ability to perform retrospective analysis for non-target compounds without re-injection [6].

## Regulatory Considerations

**Furametpyr** is not approved under EC Regulation 1107/2009 and is considered obsolete but may be available in some countries [1]. Nevertheless, monitoring remains important for international trade and food safety. Analytical methods must demonstrate sufficient sensitivity to comply with maximum residue limits (MRLs) established by authorities such as the European Food Safety Authority (EFSA) and the Codex Alimentarius Commission [4].

## Conclusion

The protocols detailed in this application note provide reliable methods for the determination of **furametpyr** residues in rice samples. The enantioselective HPLC-UV method enables separate quantification of **furametpyr** enantiomers, while the QuEChERS LC-MS/MS approach allows efficient multi-residue analysis. Proper method validation following established guidelines ensures accurate, precise, and reproducible results for food safety monitoring and regulatory compliance.

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